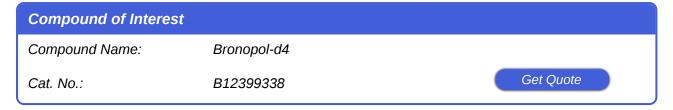


A Technical Guide to the Chemical Properties of Bronopol-d4

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Bronopol-d4**, a deuterated form of the broad-spectrum antimicrobial agent Bronopol. Given the limited availability of specific experimental data for the deuterated compound, this document primarily details the well-established properties of Bronopol. It is scientifically understood that the chemical behavior of **Bronopol-d4** is analogous to that of Bronopol, with the primary distinction being its increased molecular weight due to the presence of deuterium isotopes. This guide is intended to serve as a critical resource for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Bronopol-d4 is a stable, isotopically labeled version of Bronopol (2-bromo-2-nitro-1,3-propanediol). It serves as an excellent internal standard for quantitative analysis by mass spectrometry. The fundamental chemical and physical characteristics are summarized below.



| Property | Value | References |
|-----------------------------|--|--------------|
| IUPAC Name | 2-Bromo-2-nitropropane- 1,1,3,3-d4-1,3-diol | [1] |
| Synonyms | BNPD-d4, 2-Bromo-2-nitro-1,3-propanediol-d4 | [2] |
| Molecular Formula | C ₃ H ₂ D ₄ BrNO ₄ | [1] |
| Molecular Weight | 204.01 g/mol | [1] |
| Appearance | White to off-white crystalline solid | [1] |
| Melting Point (of Bronopol) | Approximately 130 °C (decomposes above 140 °C) | [3][4][5][6] |
| Unlabelled CAS Number | 52-51-7 | |

Solubility

Bronopol exhibits high solubility in polar solvents and is sparingly soluble in non-polar solvents. This characteristic is crucial for its application in various formulations. The solubility of **Bronopol-d4** is expected to be comparable.

| Solvent | Solubility (% w/v at 22–25 °C) | References |
|-----------------|-----------------------------------|------------|
| Water | 28 | [3][4][5] |
| Methanol | 89 | [4][6] |
| Ethanol | 56 | [4][6] |
| Isopropanol | 41 | [4][6] |
| Liquid Paraffin | <0.5 | [4][6] |

Partition Coefficient (of Bronopol):



The partition coefficient data indicates a strong preference for polar environments.

| System | Partition Coefficient (log Pow) | References |
|--------------------------------|------------------------------------|------------|
| n-octanol/water | 0.22 | |
| Hexanol/Water | 0.74 | [6] |
| Alkane (Liquid Paraffin)/Water | 0.043 | [6] |
| Chloroform/Water | 0.068 | [6] |

Stability

The stability of Bronopol is significantly influenced by pH and temperature. It is most stable in acidic conditions and degrades in alkaline environments.

| Condition | Stability | References |
|---------------------------------|--|--------------|
| Solid State | Stable for up to 3 years under ambient conditions. | [6] |
| Aqueous Solution (pH 4, 20°C) | Half-life of over 5 years. | [7] |
| Aqueous Solution (pH 6, 20°C) | Half-life of 1.5 years. | [7] |
| Aqueous Solution (pH 8, 20°C) | Half-life of 2 months. | [7] |
| Alkaline Conditions | Decomposes to produce formaldehyde and nitrite. | [3] |
| Elevated Temperatures (>140 °C) | Exothermic decomposition releasing hydrogen bromide and nitrogen oxides. | [3][4][5][6] |

Experimental Protocols Synthesis of Bronopol



The synthesis of Bronopol, and by extension **Bronopol-d4** (using deuterated starting materials), typically involves a two-step process: hydroxymethylation of nitromethane followed by bromination.

Methodology:

- Hydroxymethylation: Nitromethane is reacted with formaldehyde in the presence of a base catalyst to form 2-nitro-1,3-propanediol.
- Bromination: The intermediate, 2-nitro-1,3-propanediol, is then brominated to yield Bronopol. [8][9]

A detailed example of a lab-scale synthesis is as follows:

- A solution of monobromonitromethane (0.29 mole) in methanol (70 ml) is added to a 55% formaldehyde solution in methanol at 18 °C containing an alkaline catalyst.[10]
- The reaction temperature is allowed to increase to 30 °C during the addition.[10]
- The solution is then heated to 60 °C and maintained for three hours.[10]
- After cooling to 20 °C, the pH is adjusted to 4.3 with 1.0 M aqueous HCl to stabilize the product.[10]
- The final product is isolated and purified through crystallization.

High-Performance Liquid Chromatography (HPLC) Analysis of Bronopol

A reversed-phase HPLC method is commonly used for the determination of Bronopol and its degradation products.

Methodology:

- Chromatographic Column: RP-ODS column (150mm × 4.6mm, 5μm).[11]
- Mobile Phase: A mixture of phosphoric acid in water and methanol (e.g., 95:5 v/v).[11] An alternative mobile phase is 0.1% phosphoric acid in water: Methanol: 0.1% phosphoric acid



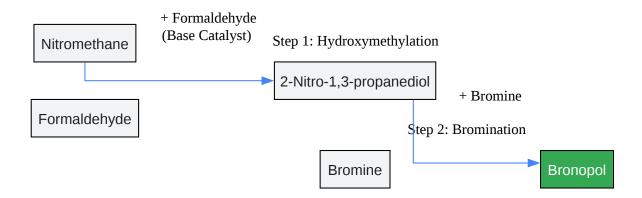
in acetonitrile (80:10:10).[12]

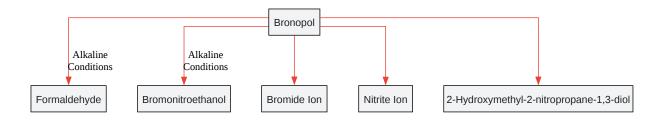
Flow Rate: 1.0 ml/min.[11]

• Column Temperature: 30°C.[11]

- Detection: UV spectrophotometric detection at 210 nm or 250 nm.[11][12][13]
- Sample Preparation: Samples should be dissolved in methanol to prevent degradation that can occur in aqueous solutions.[14]

Visualizations Synthesis Pathway of Bronopol





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Bronopol-d4 | CymitQuimica [cymitquimica.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Bronopol Wikipedia [en.wikipedia.org]
- 4. Bronopol [chemeurope.com]
- 5. classicchemicals.com [classicchemicals.com]
- 6. BRONOPOL Ataman Kimya [atamanchemicals.com]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. The Preparation Method of Bronopol Nanjing Chemical Material Corp. [njchm.com]
- 9. researchgate.net [researchgate.net]
- 10. prepchem.com [prepchem.com]
- 11. CN108614044A Assay method of the bronopol in relation to substance Google Patents [patents.google.com]
- 12. Development and validation of an analytical method for determination of bronopol and kathon preservative in milk PMC [pmc.ncbi.nlm.nih.gov]
- 13. The impact of the various chemical and physical factors on the degradation rate of bronopol PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [A Technical Guide to the Chemical Properties of Bronopol-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399338#what-are-the-chemical-properties-of-bronopol-d4]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com